

Lactonamycin Z: A Technical Guide to its Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: Lactonamycin Z

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **Lactonamycin Z**, a bioactive secondary metabolite produced by the bacterium *Streptomyces sanglieri*. This document details the experimental protocols for its production and purification, presents its known physicochemical and biological properties in structured tables, and offers visual representations of the experimental workflow and its established biological activities.

Executive Summary

Lactonamycin Z is a polyketide antibiotic that was first isolated from *Streptomyces sanglieri* strain AK 623.[1][2] It shares a common aglycone core, lactonamycinone, with the related compound Lactonamycin but is distinguished by its sugar moiety, α -L-2,6-dideoxyribopyranose.[3][4] While it exhibits weaker antibacterial properties compared to Lactonamycin, **Lactonamycin Z** has demonstrated notable antitumor activity, making it a compound of interest for further investigation in drug discovery and development.[5] This guide synthesizes the available scientific literature to provide a detailed technical resource for researchers working with or interested in this molecule.

Data Presentation

The following tables summarize the key quantitative data available for **Lactonamycin Z**.

Table 1: Physicochemical Properties of Lactonamycin Z

Property	Value	Reference
Producing Organism	Streptomyces sanglieri strain AK 623	
Molecular Formula	C ₂₈ H ₂₇ NO ₁₃	
Molecular Weight	585.5180 Da	
Accurate Mass	585.1482 Da	
¹ H NMR Data	Not available in searched literature	
¹³ C NMR Data	Not available in searched literature	

Table 2: Biological Activity of Lactonamycin Z

Activity Type	Target	Quantitative Data (IC ₅₀ /MIC)	Reference
Antitumor Activity	Human cancer cell lines	Specific IC ₅₀ values not available in searched literature. Described as having significant antitumor activity.	
Antibacterial Activity	Gram-positive bacteria	Specific MIC values not available in searched literature. Described as having weaker activity than Lactonamycin.	

Experimental Protocols

The following protocols are based on methodologies described in the scientific literature for the production and isolation of **Lactonamycin Z** from *Streptomyces sanglieri*.

Fermentation of *Streptomyces sanglieri* AK 623

This protocol outlines the general steps for the cultivation of *Streptomyces sanglieri* AK 623 for the production of **Lactonamycin Z**. The exact composition of the media was not detailed in the reviewed literature, so a general formulation for *Streptomyces* fermentation is provided.

3.1.1 Seed Culture Preparation

- Inoculation: Aseptically inoculate a 250 mL flask containing 60 mL of a sterile seed medium with spores of *Streptomyces sanglieri* AK 623. A typical seed medium for *Streptomyces* consists of:
 - Glucose: 1.0%
 - Millet steep liquor: 1.0%
 - Peptone: 0.5%
 - $(\text{NH}_4)_2\text{SO}_4$: 0.1%
 - NaCl: 0.25%
 - CaCO_3 : 0.05%
 - pH adjusted to 7.2 before sterilization.
- Incubation: Incubate the flask on a rotary shaker at 180 rpm for 48 hours at 28 °C.

3.1.2 Production Culture

- Inoculation: Transfer the seed culture (typically 5-10% v/v) to a larger fermentation vessel containing the production medium. A representative production medium for *Streptomyces* includes:
 - Soluble starch: 1.0%

- K_2HPO_4 : 0.2%
 - KNO_3 : 0.2%
 - Casein: 0.03%
 - MgSO_4 : 0.005%
 - CaCO_3 : 0.002%
 - FeSO_4 : 0.001%
 - pH adjusted to 7.2 before sterilization.
- Fermentation: Carry out the fermentation for 4 to 5 days at 28 °C with continuous agitation.

Extraction and Purification of Lactonamycin Z

This protocol details the steps for extracting and purifying **Lactonamycin Z** from the fermentation culture. The estimated yield is approximately 1-2 mg of pure **Lactonamycin Z** per liter of fermentation broth.

3.2.1 Extraction

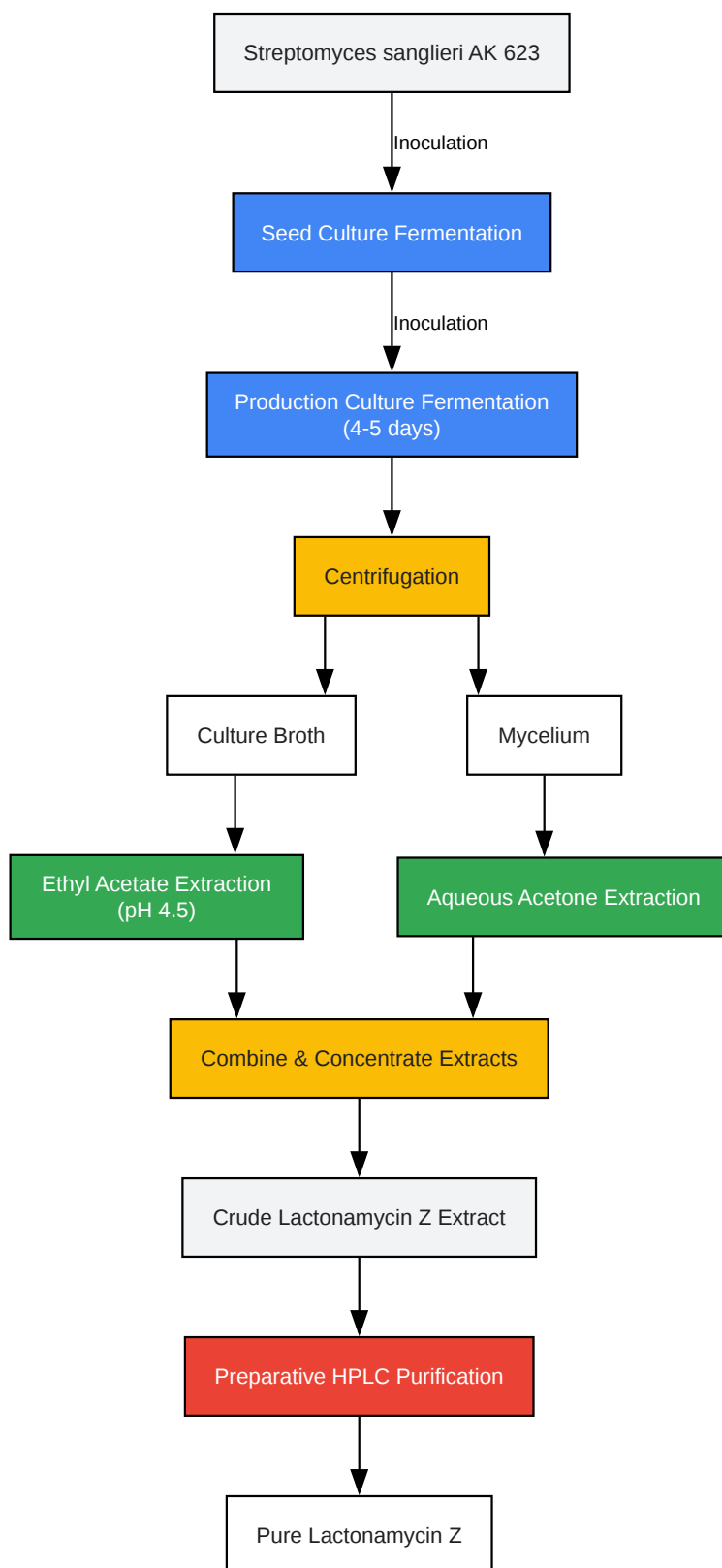
- Separation of Biomass: Centrifuge the fermentation culture to separate the mycelium from the culture broth.
- Broth Extraction: Adjust the pH of the supernatant (culture broth) to 4.5 and extract three times with an equal volume of ethyl acetate.
- Mycelium Extraction: Suspend the mycelial pellet in 50% aqueous acetone and stir for 1 hour. Filter the mixture to remove the mycelial debris.
- Combine Extracts: Remove the acetone from the mycelial extract under reduced pressure. Combine the resulting aqueous layer with the ethyl acetate extracts from the broth.
- Drying and Concentration: Dry the combined ethyl acetate extracts over anhydrous sodium sulfate, filter, and concentrate under vacuum to yield a crude extract.

3.2.2 Purification

- Sample Preparation: Dissolve the crude extract in a minimal amount of methanol or a suitable solvent for HPLC injection.
- Preparative High-Performance Liquid Chromatography (HPLC):
 - Column: YMC-Pack ODS-A column (10 x 250 mm).
 - Mobile Phase: A linear gradient of methanol in water with 0.5% formic acid.
 - Gradient: Start with 40% methanol and increase to 80% methanol over 30 minutes.
 - Flow Rate: 3 mL/min.
 - Detection: Monitor the elution profile at a suitable UV wavelength (e.g., 254 nm).
- Fraction Collection: Collect the fractions corresponding to the peak of **Lactonamycin Z**. The retention time is approximately 21 minutes under analytical conditions (1 mL/min flow rate).
- Final Concentration: Combine the pure fractions and remove the solvent under vacuum to obtain purified **Lactonamycin Z**.

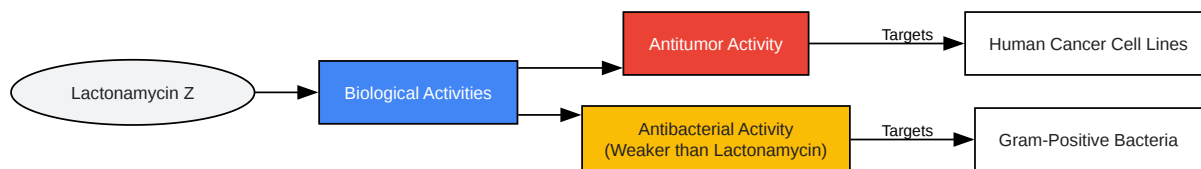
Mandatory Visualizations

The following diagrams illustrate the key processes and relationships related to **Lactonamycin Z**.



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Caption: Workflow for the isolation and purification of **Lactonamycin Z**.



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Caption: Known biological activities of **Lactonamycin Z**.

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